

Solubility of Calcium picrate in organic solvents.

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Compound of Interest

Compound Name: *Calcium picrate*

Cat. No.: *B104147*

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An In-depth Technical Guide to the Solubility of **Calcium Picrate** in Organic Solvents

Introduction

Calcium picrate ($C_{12}H_4CaN_6O_{14}$) is the calcium salt derived from picric acid. Its solubility characteristics in various organic solvents are of fundamental importance for its synthesis, purification, handling, and application in fields such as chemical manufacturing and pyrotechnics. This technical guide provides a comprehensive overview of the known solubility properties of **calcium picrate** in organic media, details established experimental protocols for the precise determination of its solubility, and presents a visual workflow for these experimental procedures. This document is intended for researchers, chemists, and professionals in drug development and materials science who require a thorough understanding of the behavior of this energetic salt in non-aqueous systems.

Physicochemical Properties of Calcium Picrate

A foundational understanding of the physicochemical properties of **calcium picrate** is essential for interpreting its solubility behavior.

Property	Value
IUPAC Name	calcium bis(2,4,6-trinitrophenolate)
CAS Number	16824-78-5
Molecular Formula	C ₁₂ H ₄ CaN ₆ O ₁₄
Molecular Weight	496.27 g/mol
Appearance	Yellowish crystalline solid
Hydration	Can exist in hydrated forms, which may affect solubility.

Solubility of Calcium Picrate in Organic Solvents

Comprehensive quantitative solubility data for **calcium picrate** across a wide array of organic solvents is not extensively reported in the available scientific literature. However, qualitative information and the general principles of solubility for ionic compounds provide valuable insights.

Qualitative Solubility Profile:

- Acetone: **Calcium picrate** has been noted to be soluble in acetone. This property is often exploited during its purification, where crude **calcium picrate** is dissolved in acetone to facilitate the removal of insoluble contaminants through filtration.
- Ethanol-Water Mixtures: The use of ethanol-water mixtures has been shown to enhance the solubility and improve the crystallization kinetics of **calcium picrate**. This suggests that while solubility in absolute ethanol may be limited, the presence of water significantly increases its solubility.

Data Presentation: Quantitative Solubility

The following table summarizes the currently available quantitative solubility data for **calcium picrate** in common organic solvents. The lack of specific values underscores a notable gap in the existing chemical literature.

Solvent	Chemical Formula	Temperature (°C)	Solubility (g/100g of solvent)	Reference
Methanol	CH ₃ OH	25	Not Available	-
Ethanol	C ₂ H ₅ OH	25	Not Available	-
Acetone	CH ₃ COCH ₃	25	Soluble (quantitative data not available)	-
Chloroform	CHCl ₃	25	Not Available	-
Dichloromethane	CH ₂ Cl ₂	25	Not Available	-
Tetrahydrofuran	C ₄ H ₈ O	25	Not Available	-
Acetonitrile	CH ₃ CN	25	Not Available	-

Experimental Protocols for Solubility Determination

For researchers aiming to quantify the solubility of **calcium picrate**, several robust experimental methodologies can be employed. The selection of a suitable protocol will depend on the anticipated solubility range and the analytical capabilities available.

Gravimetric Method

This classical method is highly reliable for determining the solubility of non-volatile solutes like **calcium picrate** in volatile organic solvents.

Methodology:

- Preparation of Saturated Solution: An excess amount of finely powdered **calcium picrate** is added to a known volume or mass of the organic solvent in a sealed, temperature-controlled vessel.
- Equilibration: The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for an extended period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.

- Phase Separation: The agitation is stopped, and the undissolved solid is allowed to sediment. A clear aliquot of the supernatant is carefully withdrawn using a pipette, ensuring no solid particles are transferred. Filtration through a syringe filter may be employed for complete removal of solids.
- Solvent Evaporation: The accurately measured volume or mass of the saturated solution is transferred to a pre-weighed, dry container. The solvent is then carefully evaporated under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause decomposition of the **calcium picrate**.
- Mass Determination of Solute: After complete removal of the solvent, the container with the dried **calcium picrate** residue is cooled in a desiccator and weighed. The mass of the dissolved **calcium picrate** is determined by difference.
- Calculation of Solubility: The solubility is then calculated and can be expressed in various units, such as grams of solute per 100 g of solvent (g/100g) or moles per liter (mol/L).

Spectrophotometric Method

Given the chromophoric nature of the picrate anion, UV-Visible spectrophotometry offers a sensitive method for determining the concentration of dissolved **calcium picrate**.

Methodology:

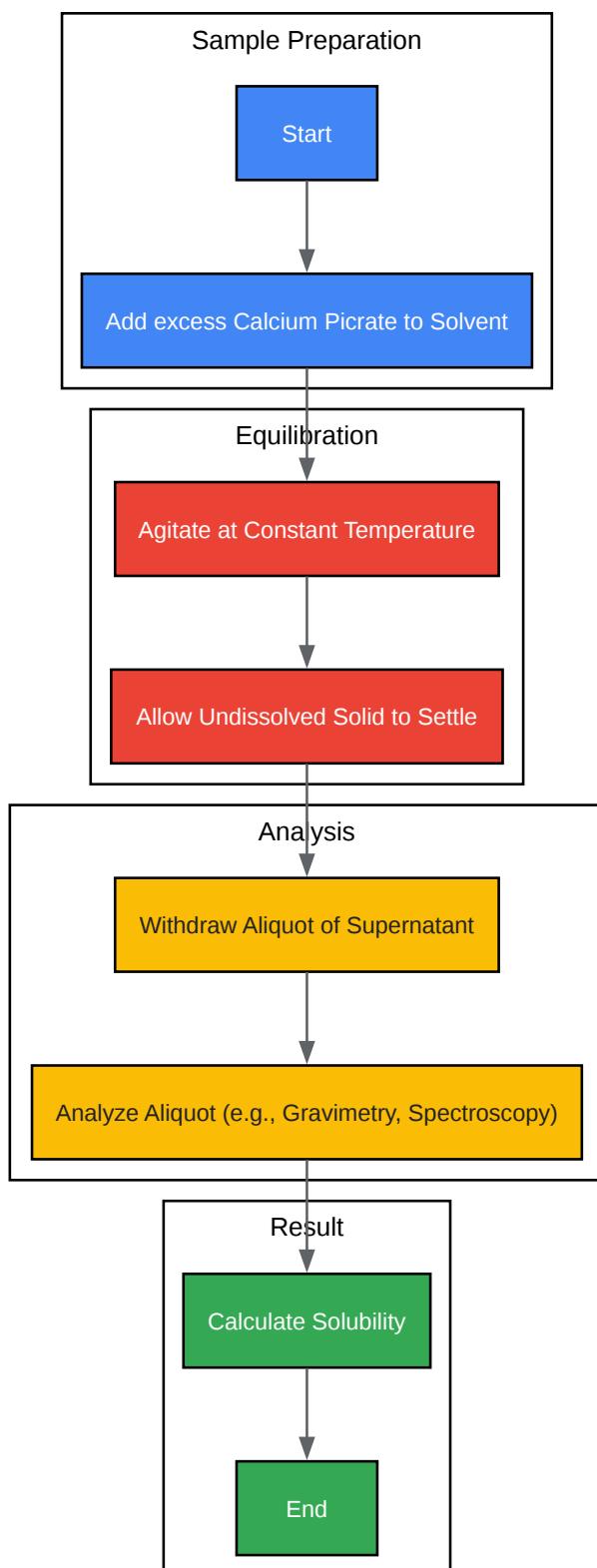
- Preparation of Calibration Standards: A series of standard solutions of **calcium picrate** with precisely known concentrations are prepared in the organic solvent of interest.
- Measurement of Absorbance: The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) for the picrate anion in that solvent.
- Construction of Calibration Curve: A calibration curve is generated by plotting absorbance versus concentration. The relationship should be linear in the concentration range of interest, following the Beer-Lambert law.
- Analysis of Saturated Solution: A saturated solution of **calcium picrate** is prepared and equilibrated as described in the gravimetric method. A clear aliquot is withdrawn and, if

necessary, accurately diluted with the pure solvent to bring its absorbance within the linear range of the calibration curve.

- Determination of Concentration: The absorbance of the (diluted) sample is measured at λ_{max} , and its concentration is determined from the calibration curve.
- Calculation of Solubility: The solubility of **calcium picrate** in the saturated solution is calculated, accounting for any dilution performed.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of solubility.

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Caption: A generalized experimental workflow for determining the solubility of a solid in a liquid solvent.

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